

Comprehensive ¹H NMR Analysis Guide: Ethyl 2-(4-aminothian-4-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(4-aminothian-4-yl)acetate

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Executive Summary & Molecule Profile[1]

Ethyl 2-(4-aminothian-4-yl)acetate is a gem-disubstituted thiane derivative. Structurally, it consists of a six-membered sulfide ring (thiane) substituted at the 4-position with both a primary amine () and an ethyl acetate group ().

This molecule presents specific analytical challenges due to the quaternary center at C4, which eliminates the characteristic methine coupling often used as a handle in substituted cyclohexanes. Furthermore, the presence of the sulfur atom creates distinct shielding zones compared to its oxygen analog (pyran), requiring precise chemical shift differentiation.

Core Structural Features

- Symmetry:** The molecule possesses a plane of symmetry passing through S1 and C4 (assuming rapid chair-chair interconversion or an achiral average). This simplifies the spectrum, making protons at C2/C6 equivalent and C3/C5 equivalent.

- Heteroatom Effect: The sulfur atom at position 1 deshields the C2/C6 protons (ppm) less than oxygen would, but significantly more than a methylene group.
- Exchangeable Protons: The primary amine protons are solvent-sensitive and pH-dependent.

Comparative Analysis: Solvent System Performance

In NMR analysis of amine-containing heterocycles, the choice of solvent is not merely logistical—it dictates the visibility of labile protons and the resolution of ring conformers. Below is a comparative performance guide between the two standard alternatives: Chloroform-d (

) and Dimethyl Sulfoxide-

(

).

Feature	Alternative A: Chloroform-d ()	Alternative B: DMSO-	Recommendation
Amine () Signal	Poor. Often appears as a broad, low-intensity singlet or is invisible due to rapid exchange and quadrupole broadening.	Excellent. Usually sharp, distinct peaks. Can show coupling to adjacent protons if exchange is slow (though not applicable here as C4 is quaternary).	Use DMSO- for confirmation of the amine group. [1]
Ring Proton Resolution	High. Distinct separation of axial/equatorial protons if the ring is rigid.	Moderate. Higher viscosity can slightly broaden lines; water peak (ppm) may overlap with ring signals.	Use for detailed conformational analysis of the ring.
Solubility	Moderate. Free base is soluble; salt forms are insoluble.	High. Dissolves both free base and most salt forms (HCl, TFA salts).	Use DMSO- for salt forms.
Chemical Shift Stability	Variable. Concentration-dependent shifts for .	Stable. Strong H-bonding acceptor properties stabilize shifts.	DMSO- for reproducible reporting.

Strategic Recommendation

- For Routine Purity Check: Use

. The spectral baseline is cleaner, and the ethyl group signals are distinct.

- For Full Characterization: Use

. This is the only reliable way to integrate the amine protons against the scaffold to verify the amine/ester ratio.

Predicted ^1H NMR Assignment (Detailed Breakdown)

The following data is based on chemical shift principles for thiane rings and ethyl esters, adjusted for the gem-disubstituted C4 center.

Reference Frequency: 400 MHz Solvent:

(Standard)[2][3][4]

Region 1: The Ethyl Ester Handle (High Confidence)

These signals are the internal standard for integration.

- 4.15 ppm (Quartet, Hz, 2H): The methylene protons of the ethoxy group ().
- 1.26 ppm (Triplet, Hz, 3H): The methyl protons of the ethoxy group ().

Region 2: The Acetate Methylene Linker

- 2.35 – 2.45 ppm (Singlet, 2H): The methylene group connecting the quaternary C4 to the carbonyl ().
 - Note: In chiral environments or rigid locked conformations, this may appear as an AB quartet, but in the free base at RT, it is typically a singlet.

Region 3: The Thiane Ring (The Fingerprint)

- 2.60 – 2.85 ppm (Multiplet, 4H): Protons at C2 and C6 (adjacent to Sulfur).
 - These are deshielded by the sulfur atom.
 - Splitting: Complex due to axial/equatorial coupling with C3/C5.
- 1.60 – 1.90 ppm (Multiplet, 4H): Protons at C3 and C5 (adjacent to C4).
 - These are shielded relative to C2/C6.
 - Splitting: Often overlap with the amine signal in

Region 4: The Amine

- 1.40 – 1.80 ppm (Broad Singlet, 2H): The protons.
 - Caution: This signal is variable. In wet , it may shift or disappear.

Experimental Protocol: Self-Validating Workflow

To ensure high-fidelity data (E-E-A-T principle), follow this protocol which includes a built-in validation step.

Step 1: Sample Preparation

- Mass: Weigh 5–10 mg of the product.
- Solvent: Add 0.6 mL of (containing 0.03% TMS).
- Filtration: If the solution is cloudy (indicating salt formation or impurities), filter through a cotton plug into the NMR tube. Do not analyze a suspension.

Step 2: Acquisition Parameters

- Pulse Angle:

(ensures accurate integration).
- Relaxation Delay (D1): Set to

seconds.
 - Reasoning: The quaternary C4 signals and the carbonyl carbons have long T1 relaxation times. A short D1 will under-integrate the acetate methylene singlet relative to the ethyl group.
- Scans: 16 (sufficient for >95% purity), 64 (for impurity profiling).

Step 3: The Shake (Validation)

If a broad peak is observed in the 1.5–2.0 ppm region and its assignment is ambiguous (overlapping with C3/C5 ring protons):

- Acquire the standard spectrum.
- Add 1 drop of

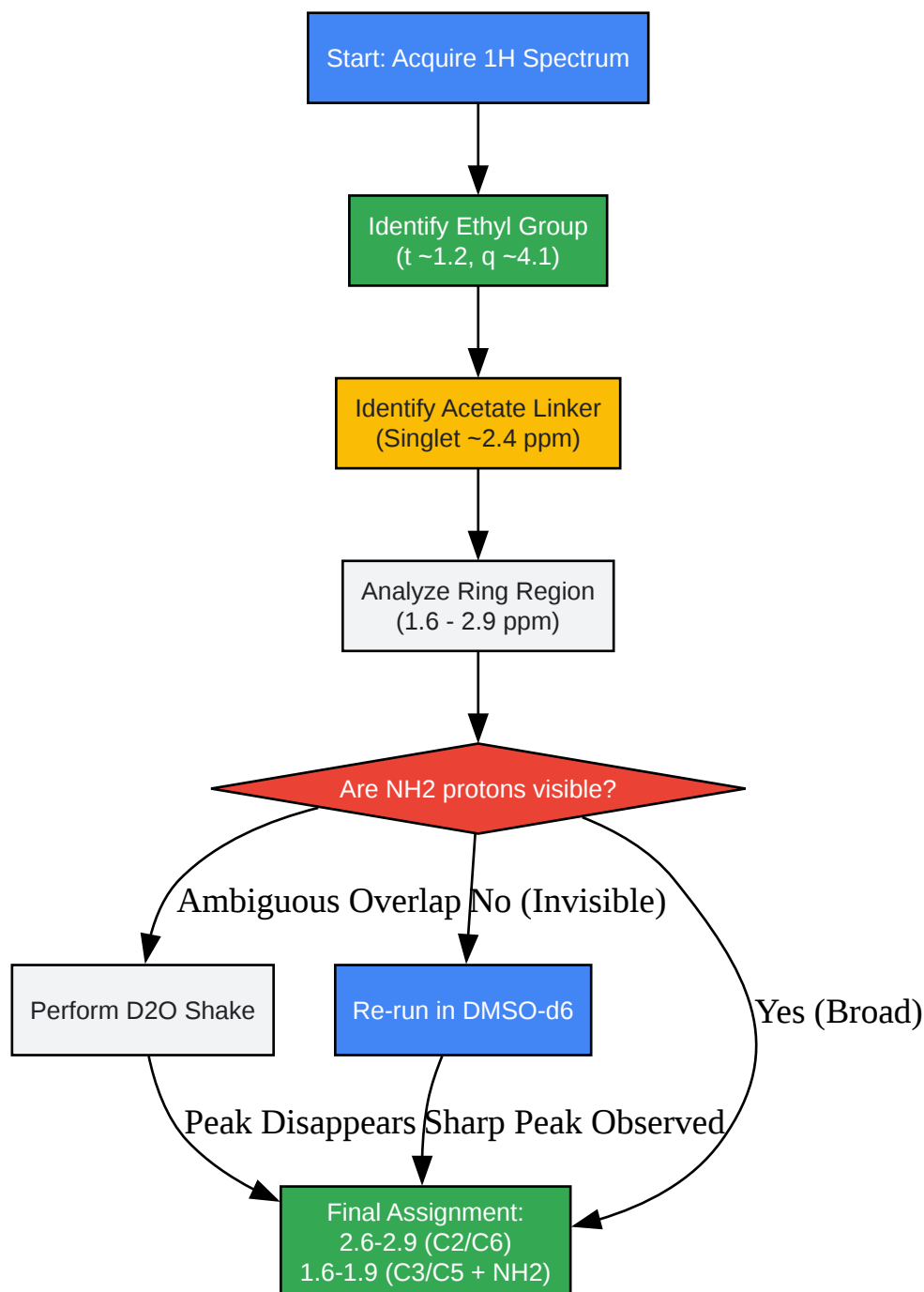
to the NMR tube.
- Shake vigorously and let settle.
- Re-acquire.
 - Result: The

peak will disappear (exchange to

). The ring protons will remain. This confirms the amine assignment.[\[5\]](#)

Decision Logic & Assignment Workflow (Visualization)

The following diagram illustrates the logical flow for assigning signals and troubleshooting overlaps in this specific molecule.



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Figure 1: Decision tree for signal assignment and solvent selection for **Ethyl 2-(4-aminothian-4-yl)acetate**.

Comparison with Salt Forms (HCl)

In drug development, this amine is often handled as a hydrochloride salt. The NMR profile changes drastically:

Feature	Free Base	Hydrochloride Salt (HCl)
Solvent Required		or
Amine Signal	ppm (2H, Broad)	ppm (3H, Broad,)
Alpha-Protons (C3/C5)	ppm	Shifted Downfield (ppm) due to positive charge on N.
Acetate Singlet	ppm	Slight Downfield Shift (ppm).

Critical Note: If running the HCl salt in

, the ammonium protons (

) will appear as a broad triplet (integration = 3H) due to coupling with Nitrogen (

), which is characteristic for primary amine salts in non-exchanging polar solvents.

References

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